

2,4'-Dimethoxybenzophenone: A Technical Health and Safety Guide

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Compound of Interest

Compound Name: 2,4'-Dimethoxybenzophenone

Cat. No.: B1296146

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available health and safety data for **2,4'-Dimethoxybenzophenone**. It is intended for informational purposes for a professional audience and should not be substituted for a formal risk assessment. Data for this specific isomer is limited; therefore, information from structurally related benzophenone derivatives has been included to provide a broader context. All data sourced from analogous compounds is clearly indicated.

Executive Summary

2,4'-Dimethoxybenzophenone is an organic compound belonging to the benzophenone family. While benzophenones are widely used in various industrial applications, including as UV absorbers in sunscreens and polymers, specific toxicological data for the 2,4'-isomer is not extensively available in the public domain. This guide summarizes the known physical and chemical properties, presents the available toxicological data, and outlines general safety precautions. Due to the scarcity of specific data, hazard information is largely extrapolated from safety data sheets for other dimethoxybenzophenone isomers and related benzophenone derivatives. These compounds are generally considered to be irritating to the skin, eyes, and respiratory system.

Physical and Chemical Properties

A summary of the physical and chemical properties for the closely related isomer, 4,4'-Dimethoxybenzophenone, is provided below. These properties are expected to be similar for **2,4'-Dimethoxybenzophenone** but should be confirmed with isomer-specific data when available.

| Property | Value | Reference |
|------------------|---|-----------|
| Chemical Formula | C15H14O3 | [1][2] |
| Molecular Weight | 242.27 g/mol | [1][3] |
| Appearance | White to off-white crystalline solid/powder | [3][4] |
| Melting Point | 141-143 °C (for 4,4'-isomer) | [3] |
| Solubility | Sparingly soluble in water; Soluble in organic solvents like ethanol and acetone | [4] |
| CAS Number | 90-96-0 (for 4,4'-isomer) | [2][3] |

Toxicological Data

Comprehensive toxicological studies specifically for **2,4'-Dimethoxybenzophenone** are not readily available. The following tables summarize the GHS hazard classifications and findings from studies on analogous benzophenone compounds.

GHS Hazard Classification (for 4,4'-Dimethoxybenzophenone)

| Hazard Class | Category | Hazard Statement | Reference |
|---|----------|--|---|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation | [2] [5] [6] [7] |
| Serious Eye Damage/Eye Irritation | 2 | H319: Causes serious eye irritation | [2] [5] [6] [7] |
| Specific target organ toxicity — single exposure (Respiratory tract irritation) | 3 | H335: May cause respiratory irritation | [2] [5] [6] [7] |

Summary of Toxicological Studies on Analogous Benzophenones

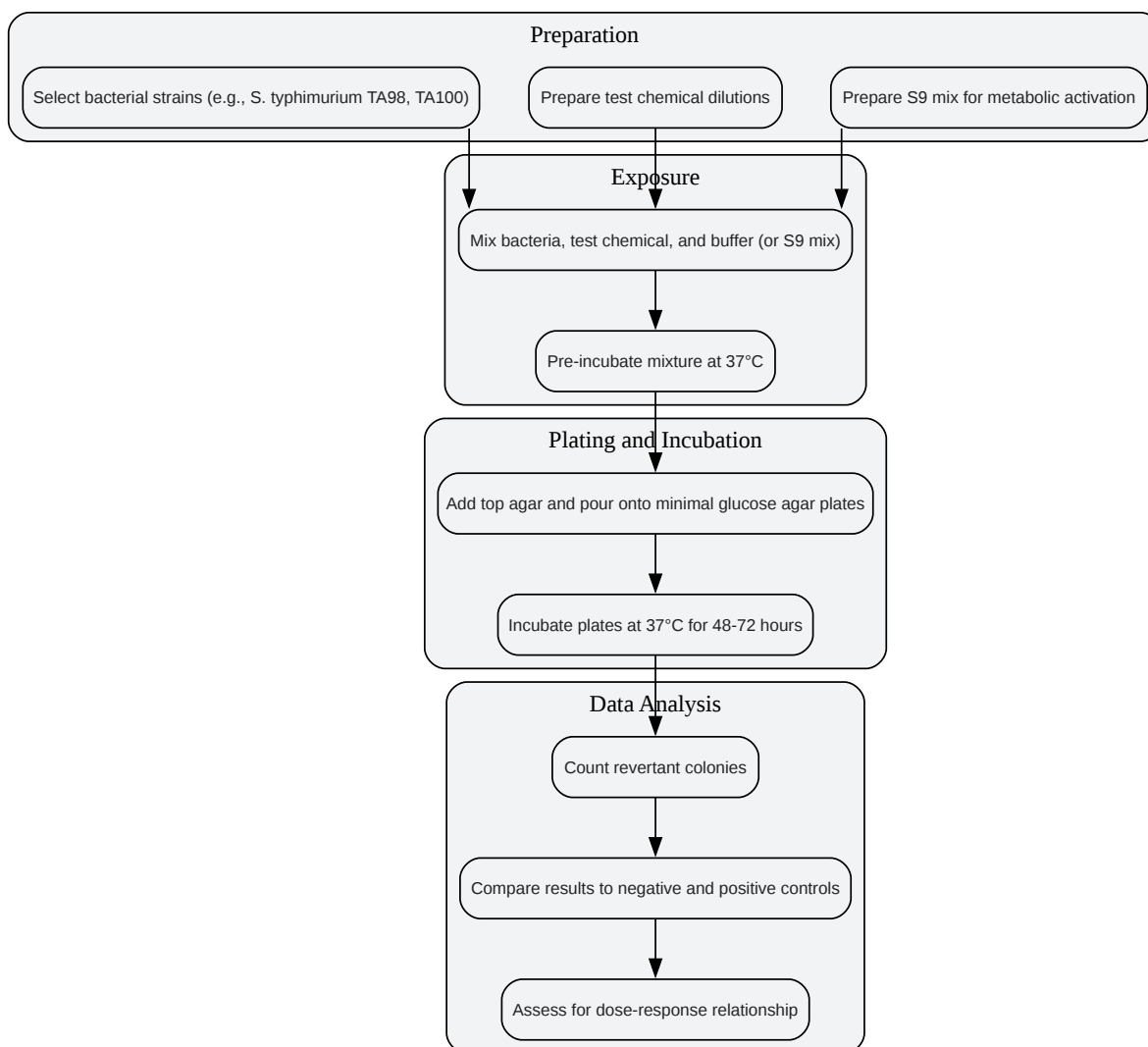
| Compound | Study Type | Species | Route of Exposure | Key Findings | Reference |
|---------------------------------------|-------------------------|-----------------------------------|-------------------|---|---|
| 2-Hydroxy-4-methoxybenzophenone (HMB) | Genetic Toxicology | Salmonella typhimurium | In vitro | Weakly mutagenic with metabolic activation. | [8] [9] |
| 2-Hydroxy-4-methoxybenzophenone (HMB) | Genetic Toxicology | Chinese Hamster Ovary (CHO) cells | In vitro | Induced sister-chromatid exchanges and chromosomal aberrations with metabolic activation. | [8] [9] |
| 2-Hydroxy-4-methoxybenzophenone (HMB) | 13-week study | Mice | Dermal | Decreased epididymal sperm density. | [8] |
| 2-Hydroxy-4-methoxybenzophenone (HMB) | 13-week study | Rats | Oral (feed) | Increased length of the estrous cycle; decreased epididymal sperm density at high doses. | [8] |
| 2,4'-Dihydroxybenzophenone | Anti-inflammatory study | Murine Macrophages (RAW 264.7) | In vitro | Inhibited the TLR4/MD2 signaling pathway. | [10] |

Experimental Protocols

Detailed experimental protocols for **2,4'-Dimethoxybenzophenone** are not available in the cited literature. Below is a representative protocol for a bacterial reverse mutation assay (Ames test), a standard method for assessing mutagenicity, based on the OECD 471 guideline and protocols used for other benzophenones.[\[11\]](#)

Representative Protocol: Bacterial Reverse Mutation Test (Ames Test)

This protocol provides a general workflow for assessing the mutagenic potential of a test substance.

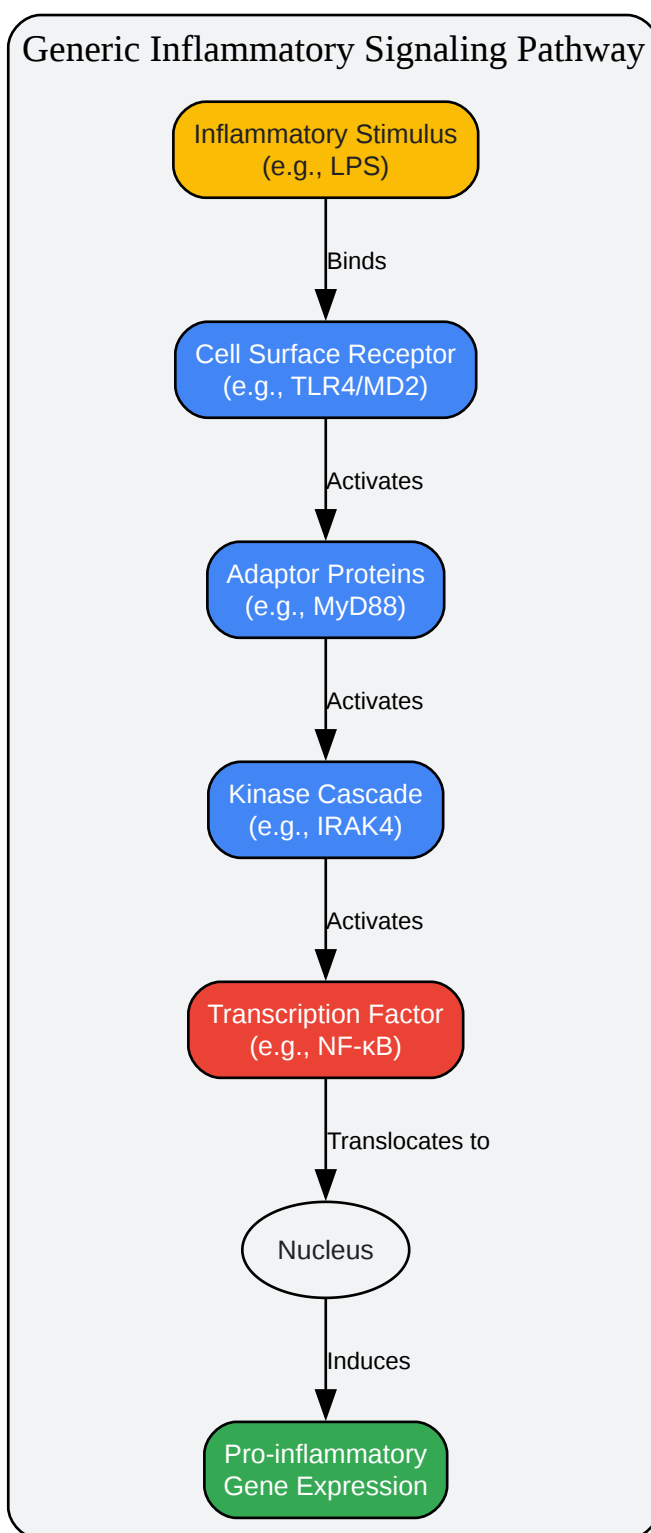


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Ames Test Experimental Workflow

Potential Signaling Pathway Interactions

Specific signaling pathway interactions for **2,4'-Dimethoxybenzophenone** have not been documented. However, studies on other benzophenone derivatives suggest potential interactions with cellular signaling cascades. For instance, 2,4'-Dihydroxybenzophenone has been shown to inhibit the Toll-like receptor 4 (TLR4) signaling pathway, which is involved in inflammatory responses.^[10] Below is a simplified diagram of a generic inflammatory signaling pathway that could be a target for investigation.



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Simplified Inflammatory Signaling Pathway

Health and Safety Precautions

Given the hazard profile of related dimethoxybenzophenone isomers, the following general precautions are recommended when handling **2,4'-Dimethoxybenzophenone**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[6\]](#)
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[\[6\]](#)
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.[\[5\]](#)[\[6\]](#)

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[12\]](#) Avoid formation of dust. Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[\[12\]](#) Keep container tightly closed.[\[5\]](#)

First Aid Measures

- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[6\]](#)
- Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation occurs.[\[6\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[6\]](#)
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[\[6\]](#)

Conclusion and Data Gaps

The available data indicates that benzophenone derivatives, including dimethoxy-substituted isomers, should be handled with care due to their potential to cause skin, eye, and respiratory irritation.[2][5][6][7] There is a notable lack of specific toxicological data for **2,4'-**

Dimethoxybenzophenone regarding acute toxicity, carcinogenicity, reproductive toxicity, and skin sensitization. Furthermore, its specific interactions with cellular signaling pathways remain uninvestigated.

For professionals in research and drug development, it is crucial to recognize these data gaps. Any work with **2,4'-Dimethoxybenzophenone** should proceed with the assumption that it carries hazards similar to its isomers, and appropriate safety measures should be implemented. Further research is warranted to fully characterize the health and safety profile of this specific compound.

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